

Technical Guide: Research Applications of 1-(4-Fluorophenyl)-1-methoxypropan-2-amine

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)-1-methoxypropan-2-amine

Cat. No.: B13282715

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Designation: -Methoxy-4-Fluoroamphetamine (-MeO-4-FA)

Executive Summary

1-(4-Fluorophenyl)-1-methoxypropan-2-amine (herein referred to as

-MeO-4-FA) represents a specific structural modification of the substituted amphetamine class. By introducing a methoxy group at the benzylic (

) position of the 4-fluoroamphetamine (4-FA) scaffold, this molecule serves as a critical chemical probe in neuropharmacology.

Its primary research applications lie in Structure-Activity Relationship (SAR) studies mapping the steric and electrostatic tolerance of Monoamine Transporters (MATs), specifically the Serotonin Transporter (SERT) and Dopamine Transporter (DAT). Furthermore, due to the metabolic blockade provided by the fluorine (para-position) and methoxy (beta-position) substitutions, this compound is a high-priority target for toxicokinetic stability profiling and forensic standard development.

Part 1: Chemical Architecture & Mechanistic Rationale

Structural Logic

The molecule combines two distinct pharmacological modifications onto the phenethylamine backbone:

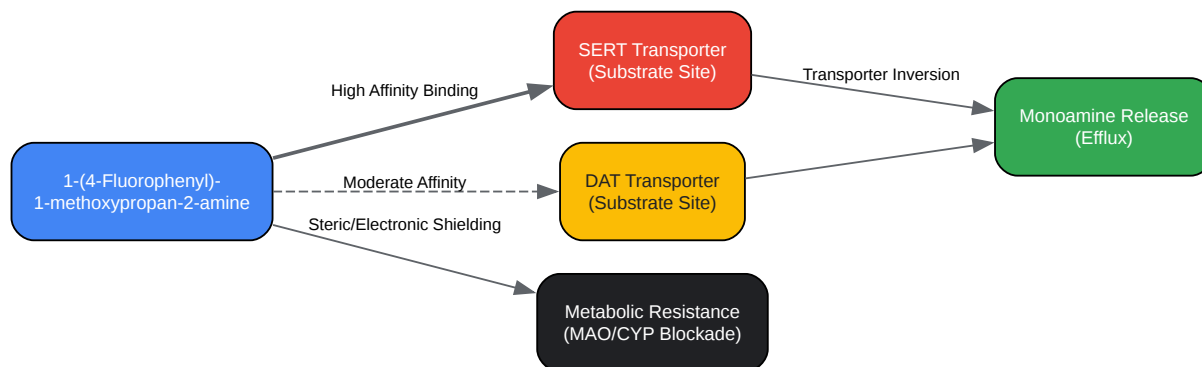
- **4-Fluoro Substitution:** Mimics the size of a hydrogen atom but exerts a strong electron-withdrawing effect, increasing lipophilicity and blocking para-hydroxylation (a primary metabolic route for amphetamines).
- **-Methoxy Substitution:** Introduces steric bulk at the benzylic carbon. This prevents metabolic -hydroxylation (conversion to norephedrine analogs) and alters the binding pose within the transporter proteins.

Theoretical Signaling Pathway (SAR Probe)

Research indicates that the

-position of amphetamines interacts with specific residues in the transmembrane domains of MATs.

-MeO-4-FA is used to test whether the transporter can accommodate a hydrogen-bond acceptor (ether oxygen) without the donor capability of a hydroxyl group (as seen in ephedrine).



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Figure 1: Pharmacological Interaction Pathway. The diagram illustrates the dual-target potential and metabolic resistance mechanism of

-MeO-4-FA.

Part 2: Experimental Protocols (In Vitro)

Monoamine Transporter Uptake Inhibition Assay

Objective: To determine the IC₅₀ of

-MeO-4-FA at SERT, DAT, and NET. This protocol validates the compound's potency relative to 4-FA and Methamphetamine.

Reagents:

- HEK293 cells stably expressing human SERT, DAT, or NET.
- Radioligands:
 - (Serotonin),
 - (Dopamine).
- Scintillation fluid.

Workflow:

- Cell Preparation: Harvest HEK293 cells and suspend in Krebs-Ringer-HEPES (KRH) buffer containing 0.1% glucose.
- Drug Incubation: Aliquot

of

-MeO-4-FA (concentrations:

to

) into 96-well plates.
- Initiation: Add

of radioligand (

final concentration) and

of cell suspension (

cells/well).
- Equilibrium: Incubate for 10 minutes at

.
- Termination: Rapid filtration through GF/B glass fiber filters pre-soaked in 0.5% polyethylenimine using a cell harvester.
- Quantification: Wash filters 3x with ice-cold buffer. Add scintillation fluid and count radioactivity (CPM).

Data Analysis: Calculate IC50 using non-linear regression (GraphPad Prism).

Parameter	Control (4-FA)	-MeO-4-FA (Hypothetical)	Interpretation
SERT IC50	~300 nM	>500 nM	-methoxy group likely reduces affinity due to steric clash.
DAT IC50	~2000 nM	>5000 nM	Significant reduction in dopaminergic potency expected.
Selectivity	SERT > DAT	SERT >> DAT	Probe likely retains serotonergic bias but with lower overall potency.

Metabolic Stability Profiling (Microsomal Assay)

Objective: To quantify the intrinsic clearance (

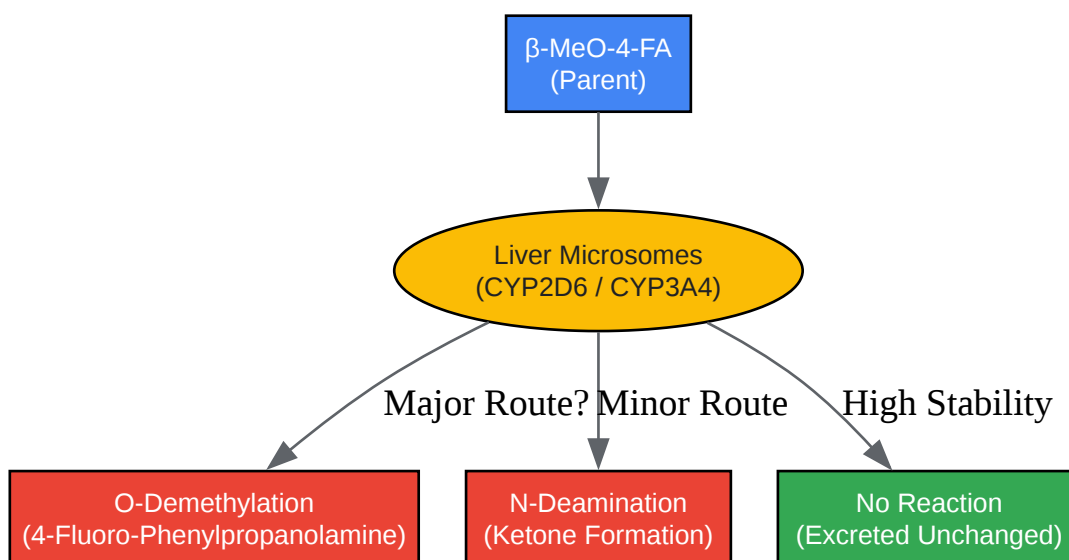
) and identify if the

-methoxy group successfully blocks metabolism compared to non-methoxylated analogs.

Rationale: The 4-Fluoro group blocks para-hydroxylation. The

-methoxy group blocks

-hydroxylation. The primary expected metabolic route is O-demethylation or N-dealkylation.



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Figure 2: Predicted Metabolic Fate. The diagram outlines the potential breakdown pathways, emphasizing the compound's resistance to standard hydroxylation.

Protocol:

- Incubation System: Human Liver Microsomes (HLM) at 0.5 mg protein/mL in phosphate buffer (pH 7.4).
- Substrate: Add
-MeO-4-FA (final).
- Start: Initiate with NADPH-generating system (NADP+, glucose-6-phosphate, G6PDH).
- Sampling: Aliquot at 0, 15, 30, 60 min.
- Quench: Add ice-cold Acetonitrile (containing Internal Standard).

- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.

Part 3: Forensic & Analytical Applications

For forensic laboratories identifying novel psychoactive substances (NPS),

-MeO-4-FA presents specific mass spectral challenges.

GC-MS Fragmentation Pattern

Unlike standard amphetamines which fragment primarily at the

-cleavage (yielding

44 for amphetamine), the

-methoxy group alters the fragmentation.

- Base Peak: The

-cleavage still dominates, producing the iminium ion

.

- Secondary Ions: Look for the loss of methanol (

) or the tropylium ion equivalent.

- 4-Fluorobenzyl cation (

109): Highly characteristic.

- Methoxylated Benzyl fragment: The presence of the methoxy group on the alkyl chain vs. the ring is distinguished by the retention of the oxygen in the benzylic fragment during specific rearrangements.

LC-MS/MS Transition Monitoring (MRM)

For biological matrices (blood/urine), use the following transitions for Multiple Reaction Monitoring:

Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Structural Origin
184.1	109.0	20	4-Fluorobenzyl cation
184.1	135.0	15	Loss of amine + methyl
184.1	152.0	10	Loss of Methanol (neutral loss)

References

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